

Technical Dossier: (3-(4-Methylpiperazin-1-yl)phenyl)methanol

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Compound of Interest

Compound Name: (3-(4-Methylpiperazin-1-yl)phenyl)methanol

Cat. No.: B568545

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the basic properties of the chemical compound **(3-(4-Methylpiperazin-1-yl)phenyl)methanol** (CAS No. 123987-13-3). While detailed experimental data on its biological activity are not extensively available in current literature, this guide consolidates its known chemical and physical characteristics, a detailed synthesis protocol, and contextual information regarding the potential significance of the phenylpiperazine scaffold in medicinal chemistry. The information is presented to support researchers and professionals in drug discovery and development.

Chemical and Physical Properties

(3-(4-Methylpiperazin-1-yl)phenyl)methanol is a solid organic compound.^[1] Its core structure consists of a benzyl alcohol moiety substituted at the meta-position with a 4-methylpiperazine group. The presence of the basic piperazine ring and the hydroxyl group suggests potential for hydrogen bonding and salt formation, which are important considerations in medicinal chemistry.

Table 1: Physicochemical Properties of **(3-(4-Methylpiperazin-1-yl)phenyl)methanol**

Property	Value	Source
CAS Number	123987-13-3	[2]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	[2]
Molecular Weight	206.289 g/mol	[1]
Physical State	Solid	[1]
Appearance	White crystalline powder	[3]
Predicted pKa	14.59 ± 0.10	ChemicalBook
Mass Spectrometry	[M+H] ⁺ = 207	[4]

Note: Some physical properties such as melting point and boiling point have not been consistently reported in publicly available experimental literature.

Synthesis and Purification

A detailed experimental protocol for the synthesis of **(3-(4-Methylpiperazin-1-yl)phenyl)methanol** has been documented. The synthesis involves a palladium-catalyzed Buchwald-Hartwig amination reaction.

Experimental Protocol: Synthesis

Reaction Scheme:

A solution of 3-bromobenzyl alcohol and N-methylpiperazine are reacted in the presence of a palladium catalyst and a phosphine ligand to yield **(3-(4-Methylpiperazin-1-yl)phenyl)methanol**.

Materials:

- 3-Bromobenzyl alcohol
- N-Methylpiperazine
- Lithium hexamethyldisilazide (LHMDS)

- RuPhos precatalyst
- Dicyclohexyl(2',6'-diisopropoxy-[1,1'-biphenyl]-2-yl)phosphine (RuPhos)
- Tetrahydrofuran (THF)
- Dichloromethane (DCM)
- Water
- Silica gel

Procedure:[4]

- To a solution of 3-bromobenzyl alcohol (570 mg, 3.05 mmol) in tetrahydrofuran (5 mL), lithium hexamethyldisilazide (7.43 mL, 7.43 mmol) is added, and the mixture is stirred for 30 minutes at room temperature.
- The RuPhos precatalyst (97 mg, 0.133 mmol), dicyclohexyl(2',6'-diisopropoxy-[1,1'-biphenyl]-2-yl)phosphine (61.9 mg, 0.133 mmol), and N-methylpiperazine (0.441 mL, 3.98 mmol) are subsequently added to the reaction mixture.
- The reaction system is degassed with a stream of nitrogen and then heated to 75°C for 1 hour.
- Upon completion, the reaction mixture is diluted with dichloromethane and washed with water.
- The organic layer is concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography using a gradient of 0-20% methanol in dichloromethane as the eluent to afford the final product.

Yield: 506 mg (80%)[4]

Characterization:

- Mass Spectrometry (Electrospray Positive Ionization, ES+): Theoretical molecular weight of $C_{12}H_{18}N_2O$ is 206; the measured value is 207 $[M+H]^+$.[\[4\]](#)

Biological Activity and Drug Development Context

As of the date of this document, there is no specific, publicly available research detailing the biological activity, mechanism of action, or therapeutic targets of **(3-(4-Methylpiperazin-1-yl)phenyl)methanol**. However, the phenylpiperazine moiety is a well-established pharmacophore present in numerous biologically active compounds, including agents targeting the central nervous system, and in antiviral, antibacterial, and anticancer research. The structural motif of this compound makes it a candidate for screening in various biological assays to explore its potential therapeutic applications.

Safety and Handling

(3-(4-Methylpiperazin-1-yl)phenyl)methanol is classified as harmful and an irritant.[\[1\]](#)

Hazard Statements:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Measures:[\[1\]](#)

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing and eye/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.
- P302+P352: IF ON SKIN: Wash with plenty of water and soap.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **(3-(4-Methylpiperazin-1-yl)phenyl)methanol**.

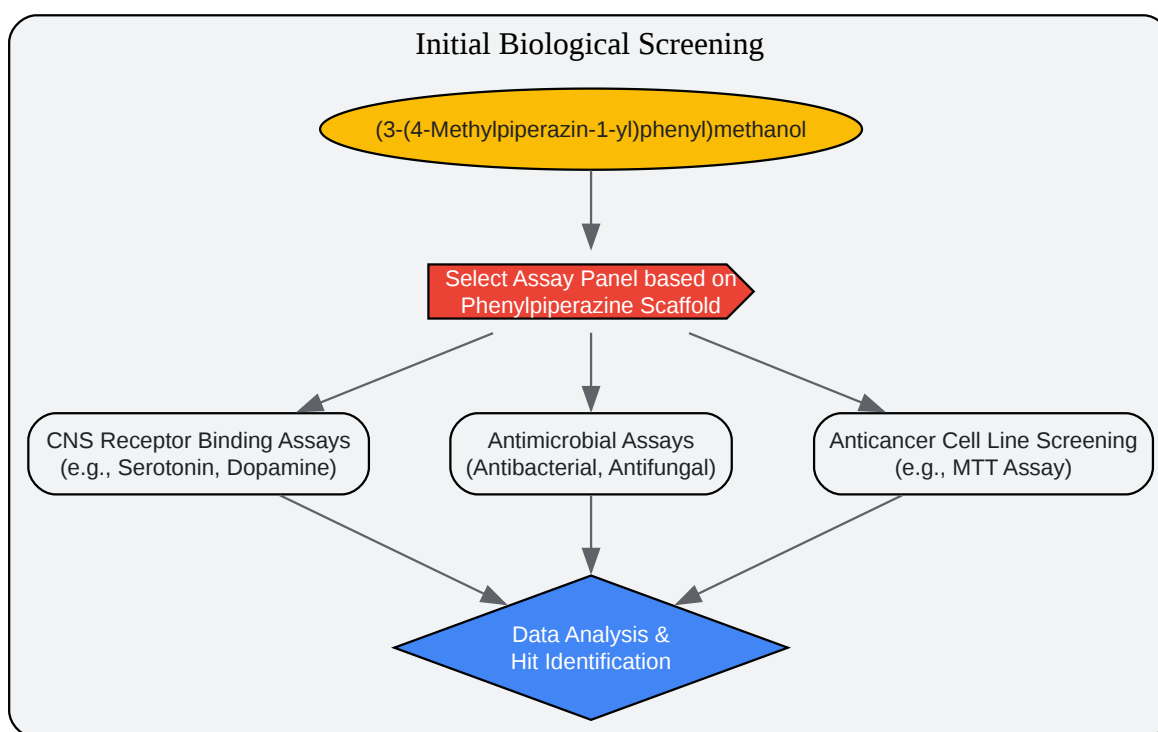


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Caption: Synthetic workflow for **(3-(4-Methylpiperazin-1-yl)phenyl)methanol**.

General Biological Screening Logic

Given the lack of specific biological data for this compound, the following diagram illustrates a general logical workflow for the initial biological evaluation of a novel chemical entity like **(3-(4-Methylpiperazin-1-yl)phenyl)methanol**, based on the known activities of the broader phenylpiperazine class of compounds.



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Caption: Logical workflow for potential biological screening.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. appchemical.com [appchemical.com]
- 3. 3-(4-METHYLPIPERAZIN-1-YL)PHENYL]METHANOL, CasNo.123987-13-3 BOC Sciences United States [bocscichem.lookchem.com]
- 4. 3-(4-METHYLPIPERAZIN-1-YL)PHENYL]METHANOL | 123987-13-3 [chemicalbook.com]
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